

where to buy high-purity Fmoc-D-Allo-Ile-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fmoc-D-Allo-Ile-OH*

Cat. No.: *B557749*

[Get Quote](#)

An in-depth guide to sourcing and utilizing high-purity **Fmoc-D-Allo-Ile-OH** for researchers, scientists, and professionals in drug development. This document provides a comparative overview of suppliers, detailed experimental protocols, and workflow visualizations to facilitate procurement and application.

Sourcing High-Purity Fmoc-D-Allo-Ile-OH

Fmoc-D-allo-isoleucine (**Fmoc-D-Allo-Ile-OH**) is a non-natural amino acid derivative crucial for solid-phase peptide synthesis (SPPS), particularly in the development of peptide-based therapeutics. The incorporation of D-amino acids can significantly enhance peptide stability against enzymatic degradation. The quality of this reagent is paramount, as impurities can introduce contaminants that are difficult to remove in downstream processes.

High-purity **Fmoc-D-Allo-Ile-OH** is available from several reputable suppliers specializing in reagents for peptide synthesis and life sciences research. Key considerations when selecting a supplier include documented purity levels (typically determined by HPLC), availability of a Certificate of Analysis (CoA) for each lot, and comprehensive technical data.

Comparative Data of Leading Suppliers

For researchers to make an informed decision, the following table summarizes key quantitative data for **Fmoc-D-Allo-Ile-OH** from prominent suppliers in the field. Data is compiled from publicly available product specifications.

Parameter	Supplier	Purity (by HPLC)	Appearance	Molecular Formula	Molecular Weight	CAS Number
Fmoc-D-Allo-Ile-OH	Bachem	≥98.0%	White to off-white crystalline powder	C ₂₁ H ₂₃ NO ₄	365.42 g/mol	143530-97-0
Fmoc-D-Allo-Ile-OH	Iris Biotech	≥98%	White powder	C ₂₁ H ₂₃ NO ₄	365.42 g/mol	143530-97-0
Fmoc-D-Allo-Ile-OH	Chem-Impex	>99%	White crystalline powder	C ₂₁ H ₂₃ NO ₄	365.42 g/mol	143530-97-0
Fmoc-D-Allo-Ile-OH	Sigma-Aldrich	≥98% (HPLC)	White to off-white powder	C ₂₁ H ₂₃ NO ₄	365.42 g/mol	143530-97-0

Experimental Protocols and Methodologies

The successful application of **Fmoc-D-Allo-Ile-OH** in peptide synthesis relies on optimized and validated protocols. Below are standard methodologies for its use.

Standard Coupling Protocol in Solid-Phase Peptide Synthesis (SPPS)

This protocol describes the incorporation of **Fmoc-D-Allo-Ile-OH** onto a resin-bound peptide chain following Fmoc deprotection.

- **Resin Preparation:** Swell the peptide-resin (e.g., Rink Amide resin) in N,N-Dimethylformamide (DMF) for 30 minutes.
- **Fmoc Deprotection:** Treat the resin with a 20% solution of piperidine in DMF for 5 minutes, drain, and repeat for an additional 15 minutes to ensure complete removal of the Fmoc protecting group from the N-terminal amino acid.
- **Washing:** Thoroughly wash the resin with DMF (5-7 times) to remove residual piperidine.

- **Amino Acid Activation:** In a separate vessel, pre-activate the **Fmoc-D-Allo-Ile-OH** (3-5 equivalents relative to resin substitution) with a coupling agent such as HBTU (0.95 eq. to the amino acid) and a base like N,N-Diisopropylethylamine (DIPEA) (2 eq. to the amino acid) in DMF for 2-5 minutes.
- **Coupling Reaction:** Add the activated amino acid solution to the deprotected peptide-resin. Agitate the mixture at room temperature for 1-2 hours.
- **Monitoring:** Perform a qualitative ninhydrin (Kaiser) test to confirm the reaction's completion. A negative result (yellow beads) indicates a successful coupling.
- **Final Wash:** Wash the resin with DMF (3-5 times) followed by dichloromethane (DCM) (3 times) to prepare for the next cycle.

Quality Control via High-Performance Liquid Chromatography (HPLC)

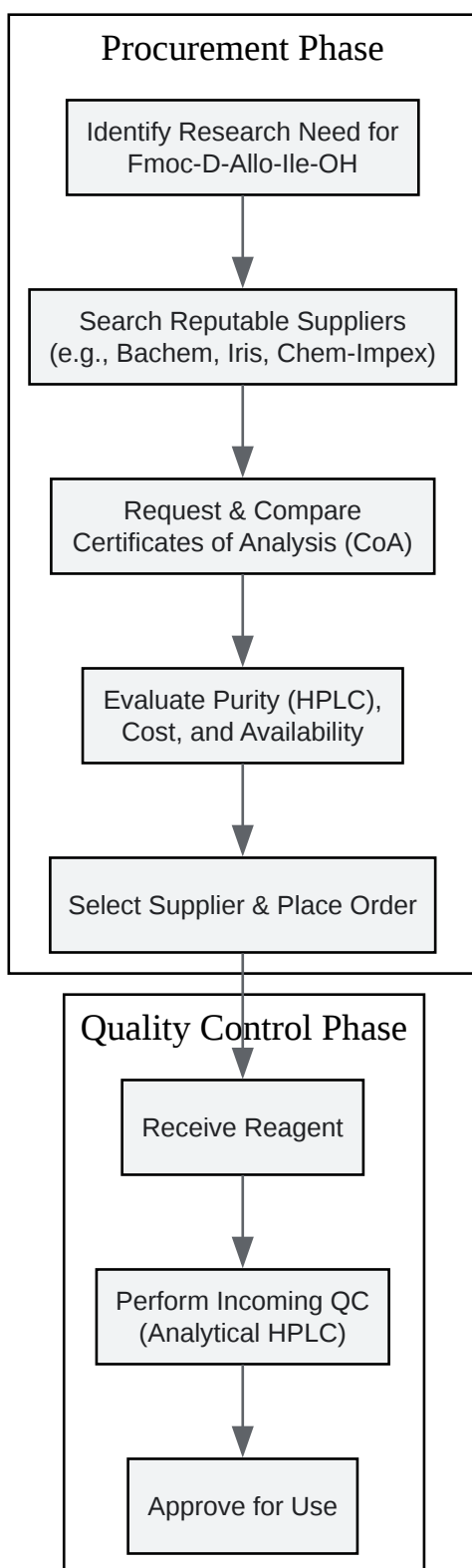
To verify the purity of the starting material, a standard analytical HPLC method can be employed.

- **Sample Preparation:** Prepare a 1 mg/mL solution of **Fmoc-D-Allo-Ile-OH** in a 50:50 mixture of acetonitrile and water.
- **HPLC System:** Utilize a reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- **Mobile Phase:**
 - Solvent A: 0.1% Trifluoroacetic acid (TFA) in water.
 - Solvent B: 0.1% TFA in acetonitrile.
- **Gradient:** Run a linear gradient from 10% to 90% Solvent B over 20 minutes.
- **Flow Rate:** 1.0 mL/min.
- **Detection:** Monitor the eluent at a wavelength of 265 nm, which corresponds to the absorbance maximum of the Fmoc group.

- Analysis: Integrate the peak area to determine the purity percentage.

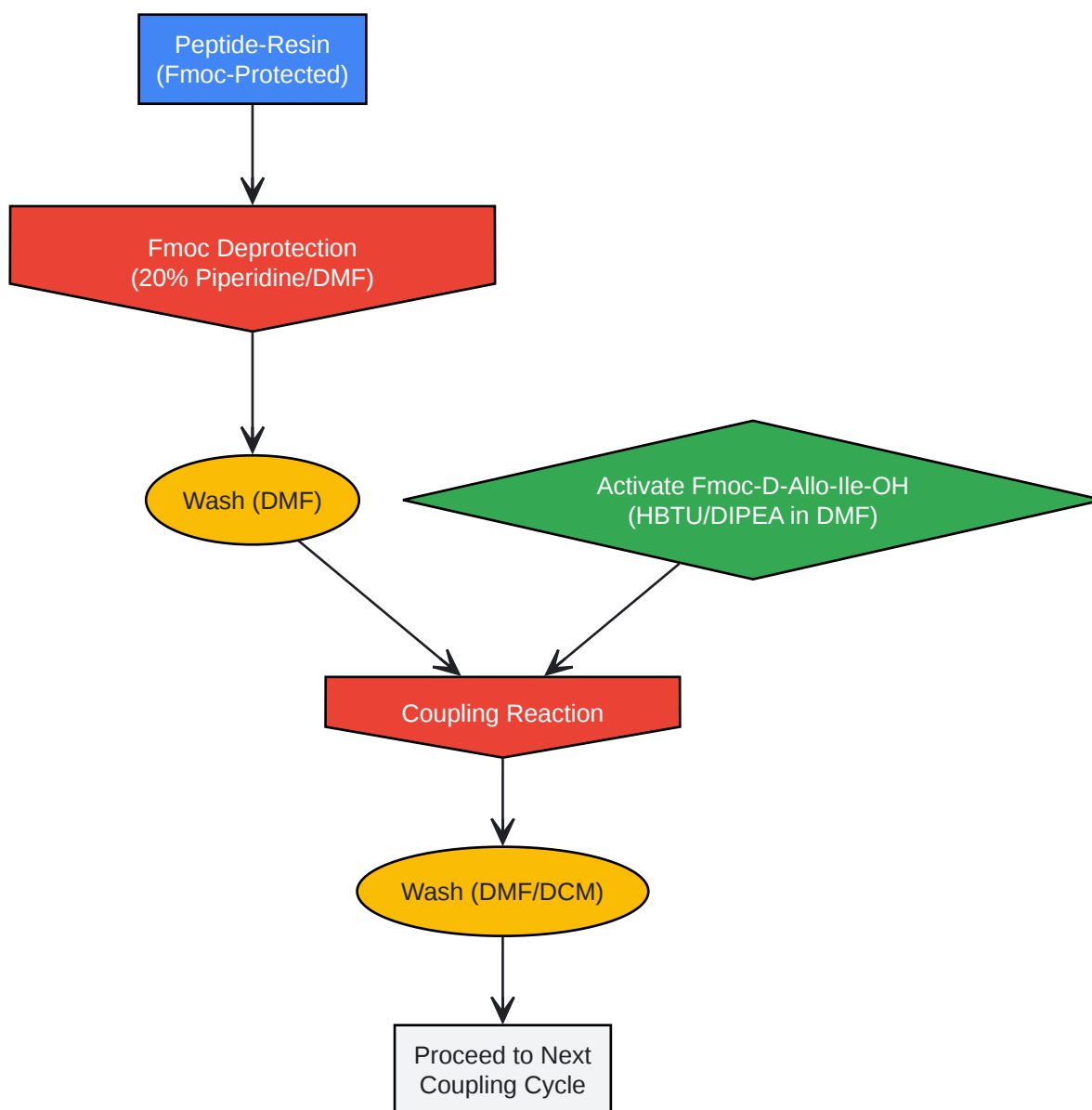
Visualized Workflows and Relationships

Diagrams created using Graphviz provide clear visual representations of key processes and logical flows relevant to the use of **Fmoc-D-Allo-Ile-OH**.



[Click to download full resolution via product page](#)

Caption: Procurement and Quality Control Workflow for **Fmoc-D-Allo-Ile-OH**.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for SPPS Coupling of **Fmoc-D-Allo-Ile-OH**.

- To cite this document: BenchChem. [where to buy high-purity Fmoc-D-Allo-Ile-OH]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b557749#where-to-buy-high-purity-fmoc-d-allo-ile-oh>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com